

An In-depth Technical Guide on the Atmospheric Lifetime of HFC-134a

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Compound of Interest

Compound Name: Tetrafluoroethane

Cat. No.: B1211177

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This technical guide provides a comprehensive overview of the atmospheric lifetime of 1,1,1,2-tetrafluoroethane (HFC-134a), a widely used refrigerant. The document details its environmental impact through key quantitative data, outlines the experimental methodologies used to determine its atmospheric persistence, and illustrates its degradation pathway.

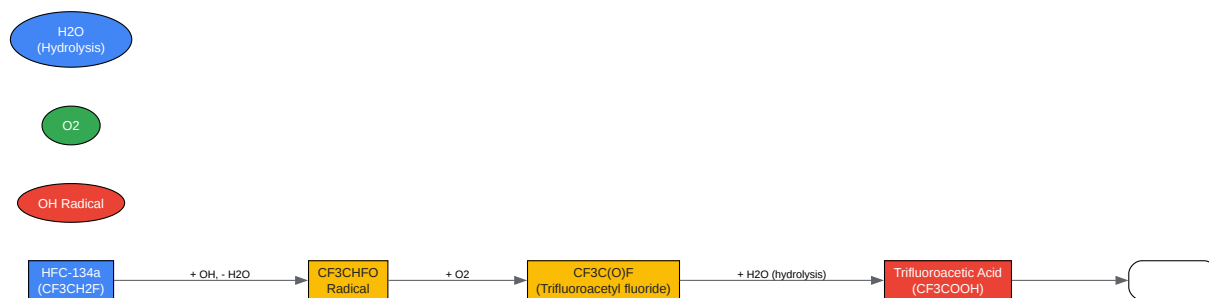
Quantitative Data Summary

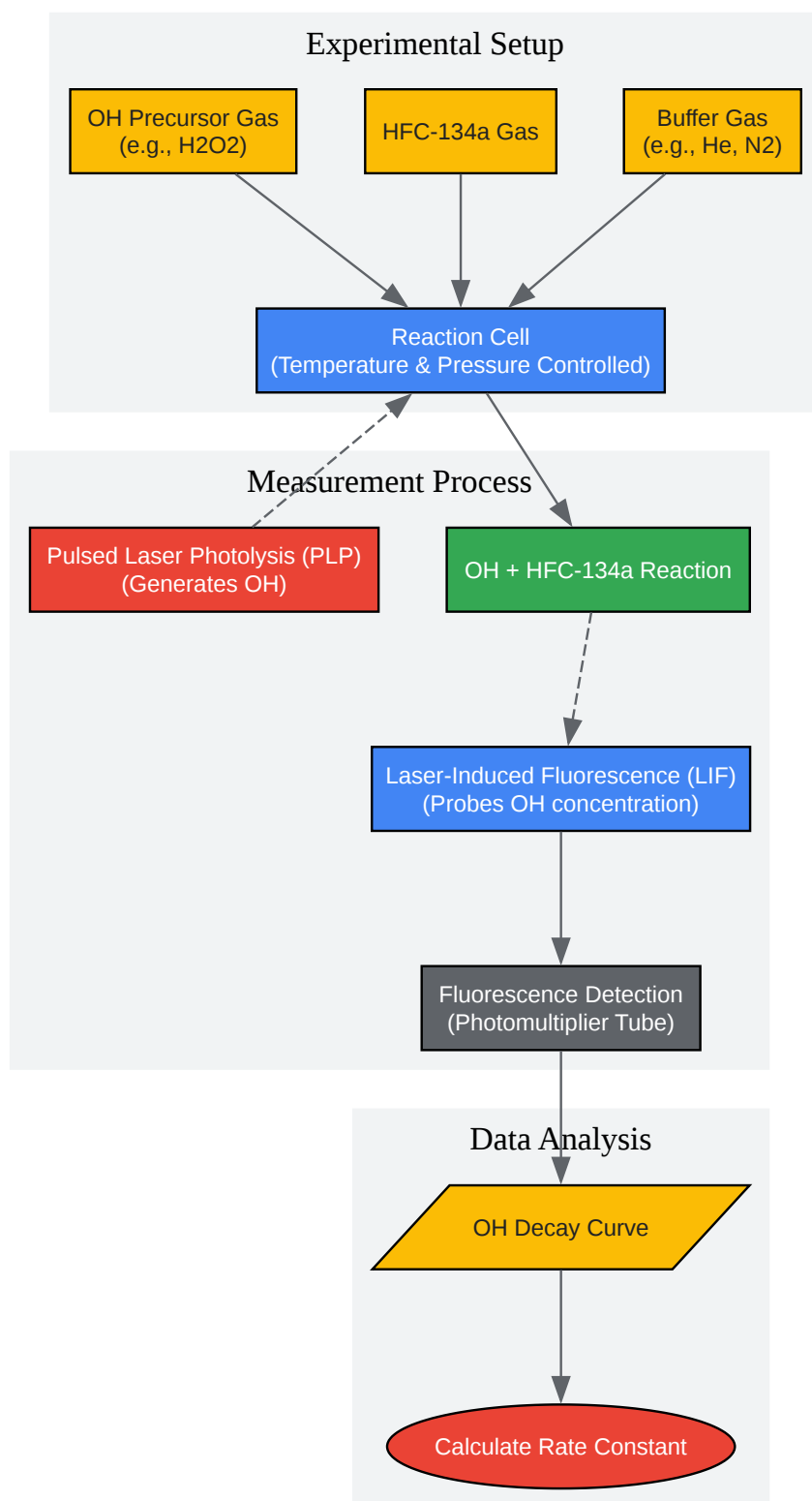
The atmospheric lifetime and environmental impact of HFC-134a are summarized in the table below. These parameters are crucial for understanding its contribution to climate change.

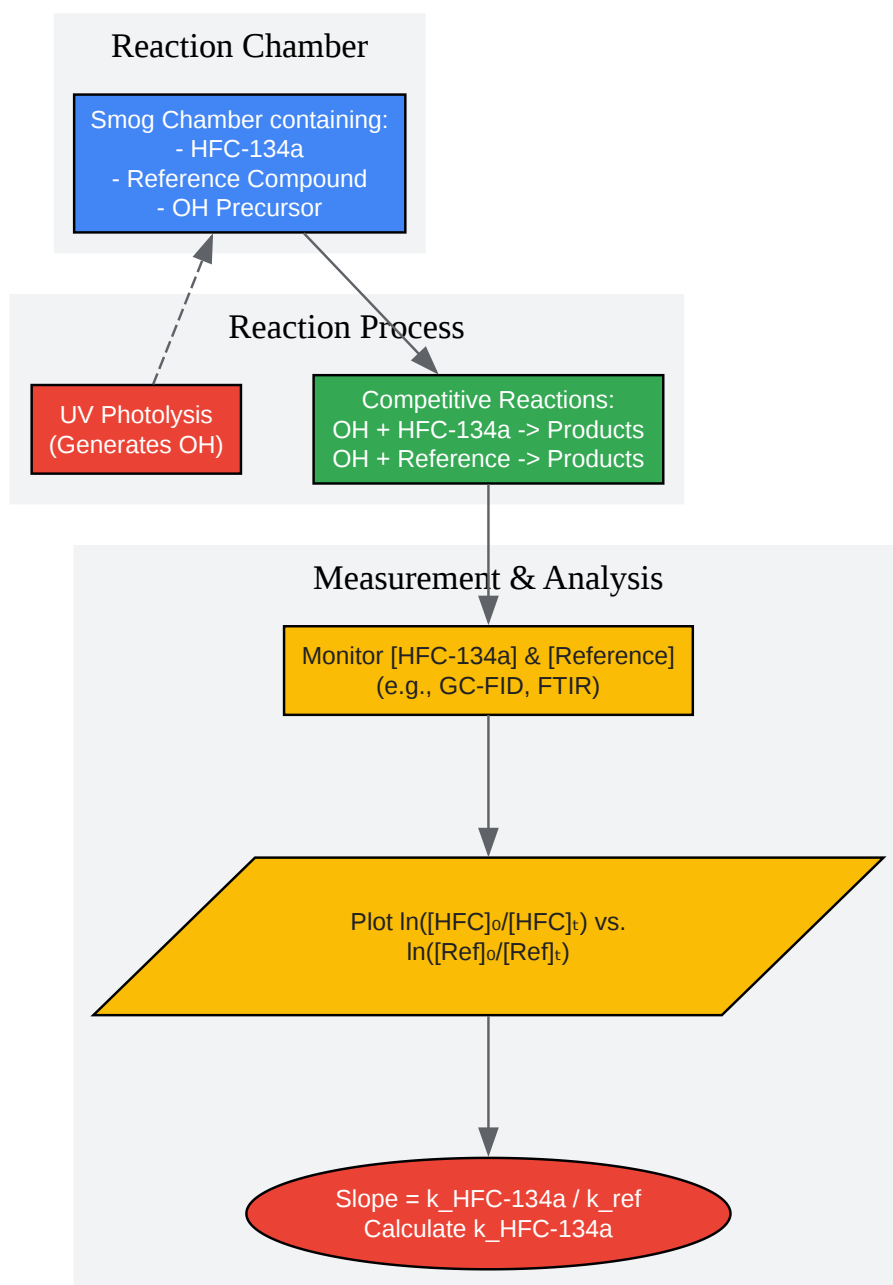
Parameter	Value	Notes
Atmospheric Lifetime	13.8 - 14 years	The primary sink for HFC-134a in the atmosphere is its reaction with the hydroxyl radical (OH).[1]
Global Warming Potential (GWP), 100-year	1,300 - 1,530	This value indicates that HFC-134a is over a thousand times more potent as a greenhouse gas than carbon dioxide over a century.
Ozone Depletion Potential (ODP)	~ 0	HFC-134a does not contain chlorine or bromine and therefore does not directly contribute to stratospheric ozone depletion.

Atmospheric Degradation Pathway

The primary degradation pathway for HFC-134a in the troposphere is initiated by its reaction with the hydroxyl (OH) radical. This process ultimately leads to the formation of trifluoroacetic acid (TFA), which is then removed from the atmosphere through wet and dry deposition.[2][3]







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